

methyl 2-cyclopropyl-2-oxoacetate CAS number and spectral data

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Compound of Interest

Compound Name: Methyl 2-cyclopropyl-2-oxoacetate

Cat. No.: B2646985

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In-Depth Technical Guide: Methyl 2-Cyclopropyl-2-oxoacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl 2-cyclopropyl-2-oxoacetate**, a valuable building block in organic synthesis. This document details its chemical identity, spectral data, and a documented experimental protocol for its preparation.

Chemical Identity



Parameter	Value	
Chemical Name	Methyl 2-cyclopropyl-2-oxoacetate	
CAS Number	6395-79-5[1]	
Molecular Formula	C ₆ H ₈ O ₃	
Molecular Weight	128.13 g/mol [1]	

Structure

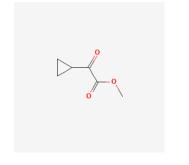


Image Source: PubChem CID 12211939

Spectral Data

A summary of available spectral data for the characterization of **methyl 2-cyclopropyl-2-oxoacetate** is presented below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (400 MHz, CDCl₃):

Chemical Shift (δ)	Multiplicity	Integration	Assignment
3.89	S	3H	-OCH₃
2.80-2.68	m	1H	-CH- (cyclopropyl)
1.28-1.22	m	2H	-CH ₂ - (cyclopropyl)
1.15	m	2H	-CH ₂ - (cyclopropyl)



Note: This data is sourced from a published journal article by Wang et al. (2017)[1].

13C NMR:

At the time of this report, experimentally verified ¹³C NMR data for **methyl 2-cyclopropyl-2-oxoacetate** has not been identified in a comprehensive search of available literature.

Mass Spectrometry (MS)

While a standard electron ionization mass spectrum is not readily available, a study by Wang et al. (2017) reported a mass spectrometry result obtained via electrospray ionization (ESI), which showed a dimer ion.[1]

Predicted mass spectrometry data is available through databases such as PubChemLite, which can be a useful reference for researchers.[2]

Infrared (IR) Spectroscopy

Experimental IR spectral data for **methyl 2-cyclopropyl-2-oxoacetate** has not been identified in a comprehensive search of available literature.

Experimental Protocols

The following is a documented experimental protocol for the synthesis of **methyl 2-cyclopropyl-2-oxoacetate**, as reported by Wang et al. (2017).[1]

Synthesis of Methyl 2-Cyclopropyl-2-oxoacetate

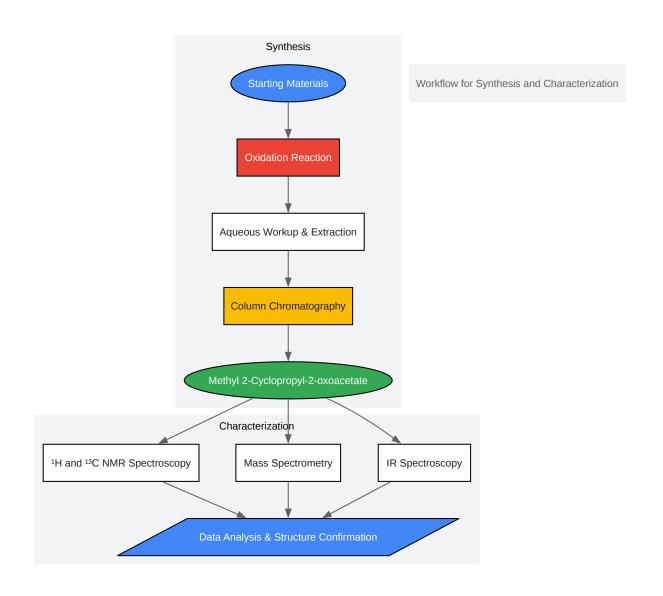
This procedure involves the oxidation of a suitable precursor.

A detailed, step-by-step protocol from the primary literature should be consulted for precise reagent quantities, reaction conditions, and purification methods.

Experimental and Analytical Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **methyl 2-cyclopropyl-2-oxoacetate**.





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Caption: Workflow for Synthesis and Characterization.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. PubChemLite Methyl 2-cyclopropyl-2-oxoacetate (C6H8O3) [pubchemlite.lcsb.uni.lu]
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